

An In-depth Technical Guide to the Chemical Properties of Tetramethrin-d6

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Compound of Interest

Compound Name: **Tetramethrin-d6**

Cat. No.: **B15581273**

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Disclaimer: This document provides a comprehensive overview of the chemical and biological properties of Tetramethrin. It is important to note that publicly available data specifically for **Tetramethrin-d6** is limited. Therefore, much of the information presented herein is based on the well-documented properties of its non-deuterated analogue, Tetramethrin. Researchers should consult certificates of analysis and conduct their own characterization for specific lots of **Tetramethrin-d6**.

Introduction

Tetramethrin is a synthetic pyrethroid insecticide known for its rapid knockdown effect on a broad spectrum of insect pests.^{[1][2]} It functions as a potent neurotoxin in insects by targeting voltage-gated sodium channels.^[1] The deuterated form, **Tetramethrin-d6**, serves as an internal standard for quantitative analysis of Tetramethrin in various matrices, including environmental and biological samples, by techniques such as gas chromatography-mass spectrometry (GC-MS) and liquid chromatography-mass spectrometry (LC-MS). The inclusion of a stable isotope-labeled standard is crucial for correcting for matrix effects and variations in sample preparation and instrument response, thereby ensuring accurate quantification.

Chemical and Physical Properties

The chemical and physical properties of Tetramethrin are well-characterized. While specific data for **Tetramethrin-d6** is not widely available in the public domain, the following table

summarizes the known properties of unlabeled Tetramethrin. The molecular weight of **Tetramethrin-d6** would be expected to be approximately 337.45 g/mol, assuming the six deuterium atoms replace six protium atoms.

Property	Value (for Tetramethrin)	Reference
Molecular Formula	C ₁₉ H ₂₅ NO ₄	[3]
Molecular Weight	331.41 g/mol	[4]
CAS Number	7696-12-0	[3]
Appearance	White crystalline solid or colorless crystals with a slight odor. Can also be a yellow to brown viscous liquid.	[5][6][7]
Melting Point	65–80 °C	[5]
Boiling Point	180-190 °C at 0.1 mmHg	[6]
Solubility	Insoluble in water. Soluble in organic solvents such as methane, hexane, acetone, ethanol, and xylene.	[5][7]
logP (Octanol-Water Partition Coefficient)	4.73	[5]
Vapor Pressure	10 Pa	[5]
Density	1.108 g/cm ³	[5]
Refractive Index	1.5175	[5]

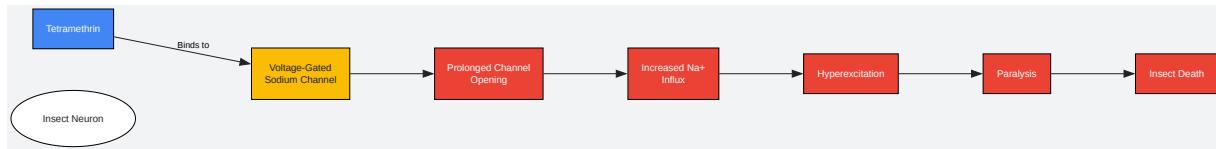
Synthesis and Manufacturing

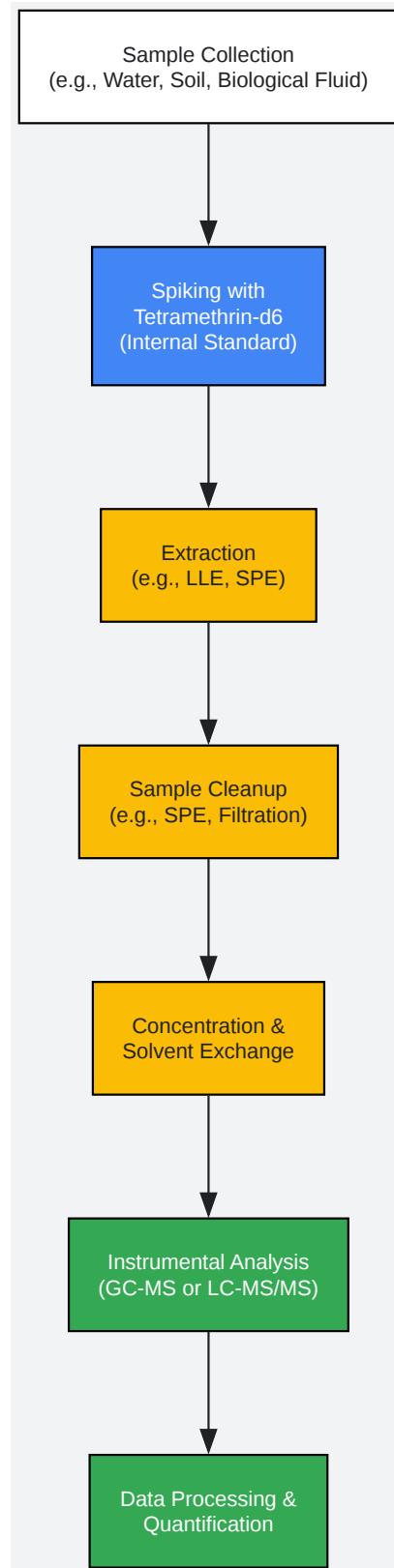
The synthesis of Tetramethrin involves the esterification of chrysanthemic acid with N-(hydroxymethyl)-3,4,5,6-tetrahydronaphthalimide.[7] Commercial Tetramethrin is a mixture of stereoisomers.[5] The synthesis of **Tetramethrin-d6** would require the use of a deuterated precursor, likely deuterated chrysanthemic acid or a deuterated alcohol moiety, during the

synthesis process. The precise labeling pattern of the six deuterium atoms would be determined by the synthetic route employed.

Mechanism of Action

Tetramethrin, like other pyrethroid insecticides, exerts its toxic effect by modulating the function of voltage-gated sodium channels in the nervous systems of insects.[\[1\]](#) It binds to the sodium channels, prolonging their open state and leading to a persistent influx of sodium ions. This disrupts the normal transmission of nerve impulses, causing hyperexcitation, paralysis, and ultimately, the death of the insect.[\[1\]](#)



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References

- 1. d-Tetramethrin ,China d-Tetramethrin Manufacturer,Supplier & Factory - SHANGHAI SKYBLUE CHEMICAL CO.,LTD. [skybluechem.com]
- 2. D-Tetramethrin Insecticide Pesticide Manufacturer, CAS NO 1166-46-7 | Suze Chemical [suzehg.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. Pesticide mixtures Reference Materials | LGC Standards [lgcstandards.com]
- 5. trans-Deltamethrin D6 (dimethyl D6) 100 µg/mL in Acetonitrile [lgcstandards.com]
- 6. medchemexpress.com [medchemexpress.com]
- 7. Tetramethrin | CAS 7696-12-0 | LGC Standards [lgcstandards.com]
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